

A Comprehensive Technical Guide to 7-O-Methylaloeresin A: Nomenclature and Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-O-Methylaloeresin A

Cat. No.: B150404

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For researchers, scientists, and professionals engaged in drug development and natural product chemistry, a precise understanding of chemical nomenclature is paramount. This guide provides a detailed overview of the synonyms and the formal IUPAC name for the chromone glycoside, **7-O-Methylaloeresin A**.

Synonyms

7-O-Methylaloeresin A is known in scientific literature and chemical databases by several alternative names. These synonyms are crucial for comprehensive literature searches and for identifying the compound from various suppliers.

| Synonym | Source/Database |
|---|-----------------|
| ((2S,3R,4S,5S,6R)-4,5-dihydroxy-6-(hydroxymethyl)-2-(7-methoxy-5-methyl-4-oxo-2-(2-oxopropyl)chromen-8-yl)oxan-3-yl) (E)-3-(4-hydroxyphenyl)prop-2-enoate | PubChem[1] |
| 2-acetonyl-8-C-beta-D(2'-O-(E)-4-hydroxycinnamoyl)glucopyranosyl-7-methoxy-5-methylchromone | PubChem[1] |
| O-Methyl aloeresinA-7 | ChemicalBook[2] |
| 7-O-methylaloeresin A | MeSH[1] |

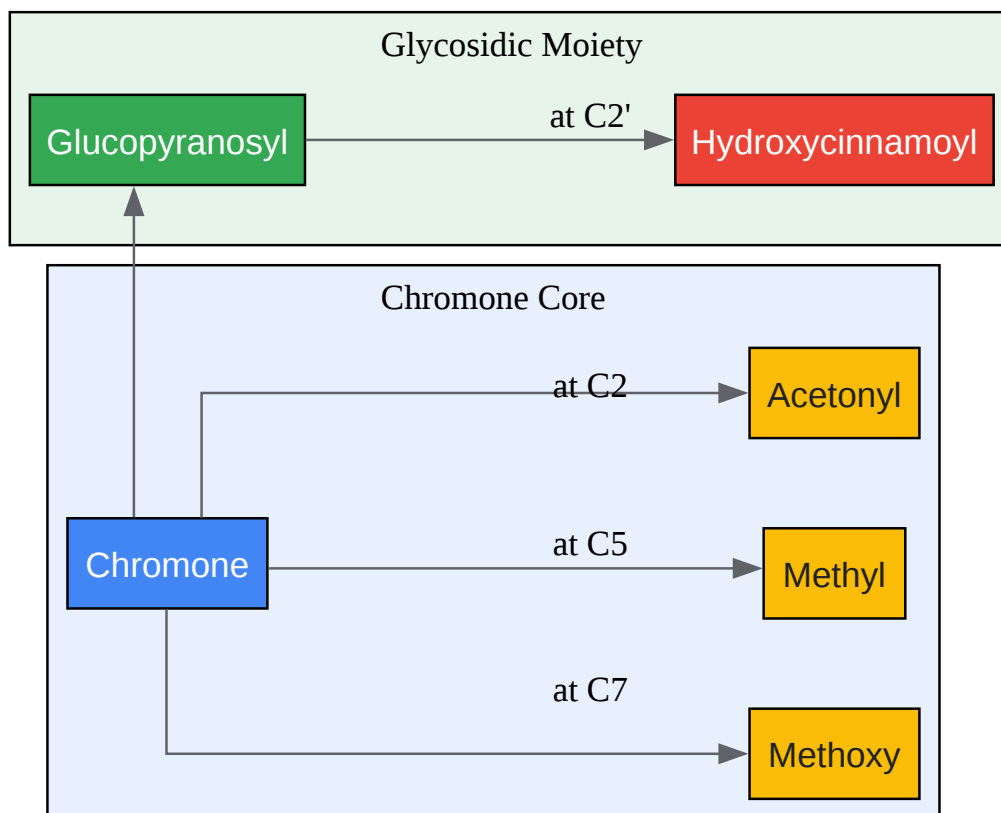
IUPAC Name

The systematic name for **7-O-Methylaloeresin A**, assigned according to the rules set by the International Union of Pure and Applied Chemistry (IUPAC), provides an unambiguous description of its molecular structure.

((2S,3R,4S,5S,6R)-4,5-dihydroxy-6-(hydroxymethyl)-2-(7-methoxy-5-methyl-4-oxo-2-(2-oxopropyl)-4H-chromen-8-yl)tetrahydro-2H-pyran-3-yl) (E)-3-(4-hydroxyphenyl)acrylate

To facilitate a deeper understanding of the relationships between the different components of the IUPAC name and the molecule itself, the following diagram illustrates the logical connection of the core moieties.

Logical relationship of moieties in 7-O-Methylaloeresin A.



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References

- 1. 7-O-Methylaloeresin A - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. O-Methyl aloeresinA-7 | 329361-25-3 [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 7-O-Methylaloeresin A: Nomenclature and Identification]. BenchChem, [2025]. [Online PDF].

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